

molecular weight of 9-Bromo-10-phenylanthracene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Bromo-10-phenylanthracene

Cat. No.: B179275

[Get Quote](#)

Technical Guide: 9-Bromo-10-phenylanthracene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analytical characterization of **9-Bromo-10-phenylanthracene**, a key intermediate in the development of advanced materials for various research applications.

Core Chemical and Physical Properties

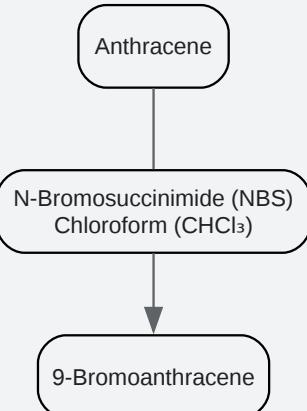
9-Bromo-10-phenylanthracene is a halogenated aromatic hydrocarbon. Its core structure, based on anthracene, makes it a valuable building block in organic synthesis, particularly for materials used in proteomics research and organic light-emitting diodes (OLEDs).^[1] The key quantitative data for this compound are summarized in the table below.

Property	Value
Molecular Weight	333.23 g/mol
Molecular Formula	C ₂₀ H ₁₃ Br
CAS Number	23674-20-6
Melting Point	154-155 °C
Boiling Point	449.7±14.0 °C (Predicted)
Appearance	Pale yellow to green-yellow powder
Solubility	Insoluble in water. Soluble in hot toluene and dimethylformamide. Slightly soluble in Chloroform and Methanol.[2]

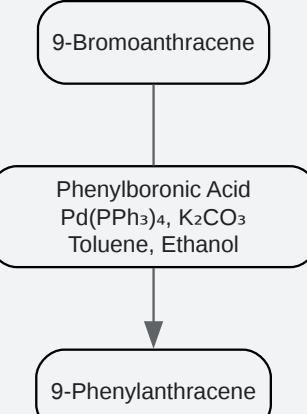
Synthesis Workflow

The synthesis of **9-Bromo-10-phenylanthracene** is typically a multi-step process. The following diagram illustrates a common synthetic route, starting from anthracene.

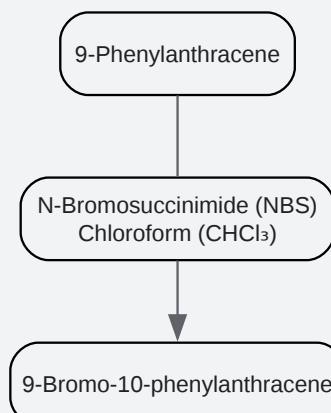
Step 1: Bromination of Anthracene



Step 2: Suzuki Coupling



Step 3: Bromination of 9-Phenylanthracene

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. 9-Bromo-10-phenylanthracene, 98% | Fisher Scientific [fishersci.ca]
- To cite this document: BenchChem. [molecular weight of 9-Bromo-10-phenylanthracene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b179275#molecular-weight-of-9-bromo-10-phenylanthracene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com